

1-Dehydroxy-23-deoxojessic acid physical and chemical properties

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Compound of Interest

Compound Name: 1-Dehydroxy-23-deoxojessic acid

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An In-depth Technical Guide to 1-Dehydroxy-23-deoxojessic Acid

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

Introduction: **1-Dehydroxy-23-deoxojessic acid** is a cycloartane-type triterpene that has been isolated from the medicinal plant *Combretum quadrangulare*. This document provides a detailed overview of its known physical, chemical, and biological properties, with a focus on its cytotoxic activity. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

While specific experimental data for some physical properties of **1-Dehydroxy-23-deoxojessic acid**, such as melting point and boiling point, are not readily available in the published literature, a compilation of its known and predicted properties is presented below.

Property	Value	Source
Molecular Formula	C ₃₁ H ₅₀ O ₃	[1][2]
Molecular Weight	470.74 g/mol	[2]
CAS Number	149252-87-9	[2][3]
Appearance	White amorphous powder	Inferred from isolation descriptions of related compounds.
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	Commercial supplier data.
Storage	Recommended storage at 2-8°C in a closed container, protected from light and moisture.	Commercial supplier data.

Spectroscopic Data

The structure of **1-Dehydroxy-23-deoxojessic acid** was elucidated primarily through spectroscopic methods. The following data is based on the original characterization by Banskota et al. (1998).

Note: The detailed ¹H and ¹³C NMR chemical shifts are not explicitly provided in the initial short communication. The structural confirmation was based on comparison with known related compounds and 2D NMR techniques (HMQC, HMBC).

Spectroscopic Technique	Key Observations
¹ H NMR	Presence of signals corresponding to a cycloartane skeleton, including characteristic upfield signals for the cyclopropane methylene protons.
¹³ C NMR	Carbon signals consistent with a 31-carbon triterpenoid structure, including a carboxylic acid carbon.
Mass Spectrometry (MS)	High-resolution mass spectrometry would confirm the molecular formula C ₃₁ H ₅₀ O ₃ .

Biological Activity

The primary reported biological activity of **1-Dehydroxy-23-deoxojessic acid** is its cytotoxicity against cancer cell lines.

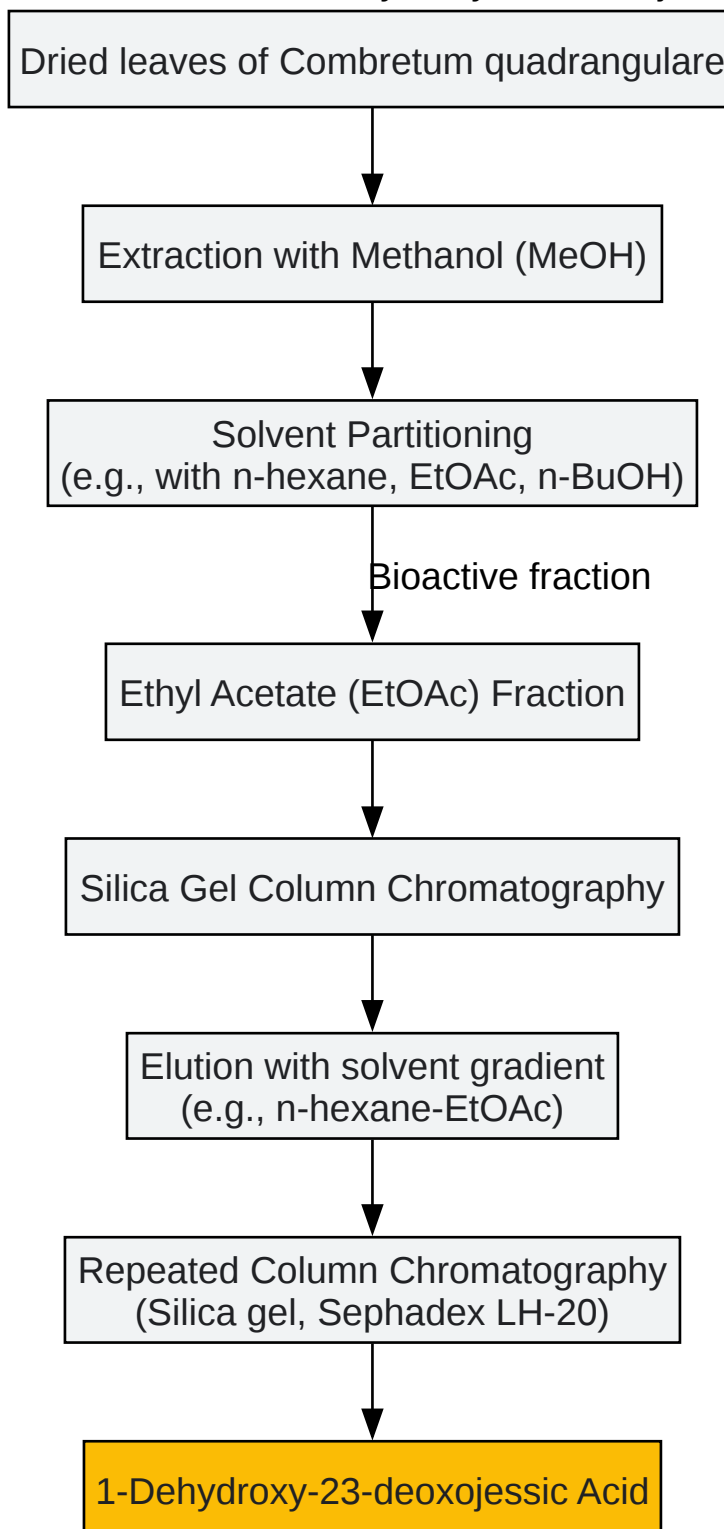
Activity	Cell Line	EC ₅₀	Source
Cytotoxicity	Murine colon 26-L5 carcinoma cells	62.38 µM	MedChemExpress

Experimental Protocols

Isolation of 1-Dehydroxy-23-deoxojessic Acid

The following is a generalized workflow for the isolation of **1-Dehydroxy-23-deoxojessic acid** from *Combretum quadrangulare* based on typical methods for isolating triterpenoids from this plant.

Isolation Workflow for 1-Dehydroxy-23-deoxojessic Acid

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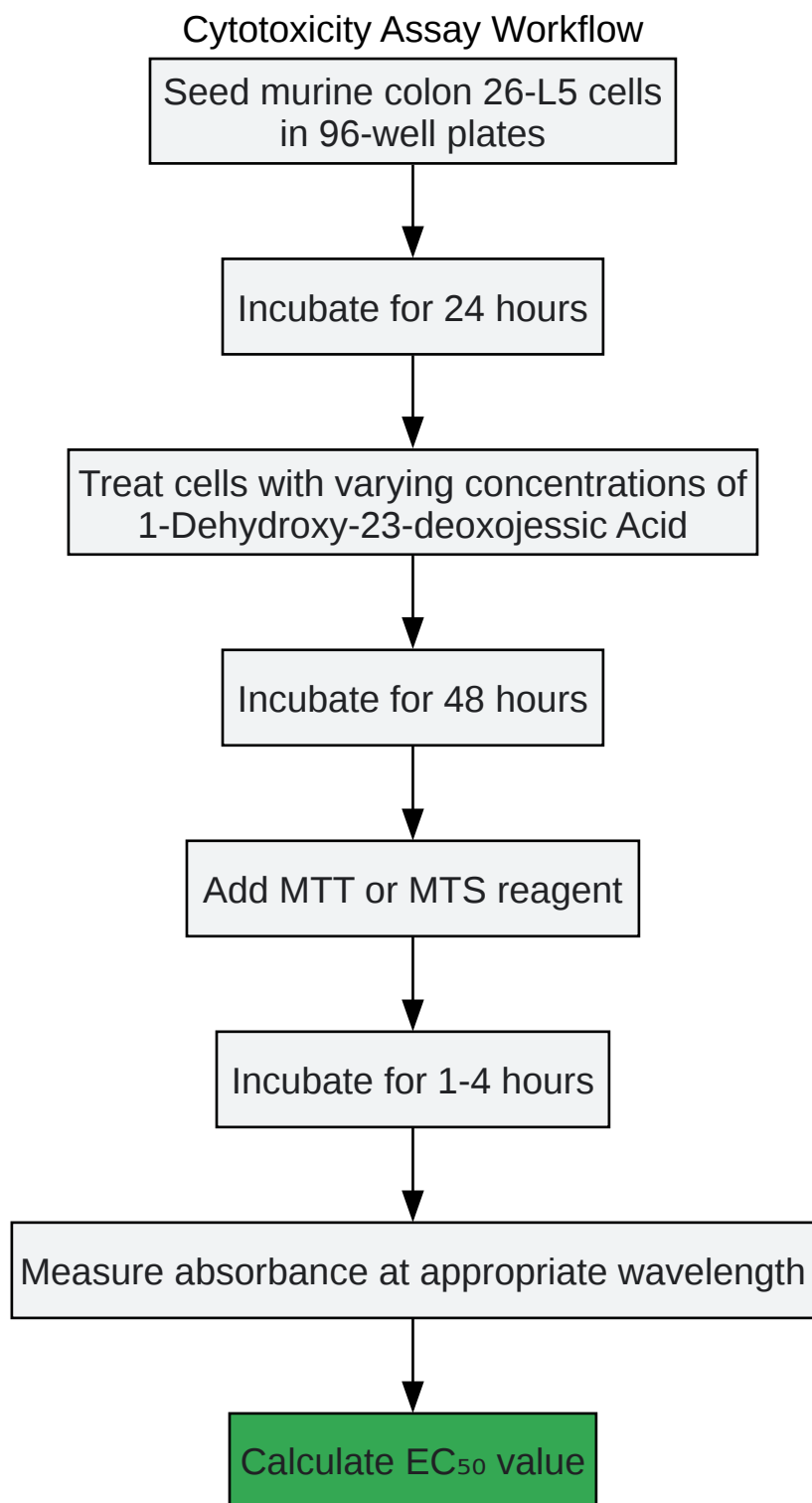
Isolation Workflow Diagram

Methodology:

- **Extraction:** The dried and powdered leaves of *Combretum quadrangulare* are typically extracted with methanol (MeOH) at room temperature.
- **Solvent Partitioning:** The resulting crude MeOH extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH). The cytotoxic activity is often concentrated in the EtOAc fraction.
- **Column Chromatography:** The bioactive EtOAc fraction is subjected to repeated column chromatography on silica gel.
- **Gradient Elution:** A solvent gradient, commonly a mixture of n-hexane and ethyl acetate of increasing polarity, is used to separate the components of the fraction.
- **Further Purification:** Fractions containing the compound of interest are further purified using additional chromatographic techniques, such as Sephadex LH-20 column chromatography, to yield the pure **1-Dehydroxy-23-deoxojessic acid**.

Cytotoxicity Assay

The cytotoxicity of **1-Dehydroxy-23-deoxojessic acid** was evaluated against murine colon 26-L5 carcinoma cells. A standard colorimetric assay, such as the MTT or MTS assay, is typically employed.



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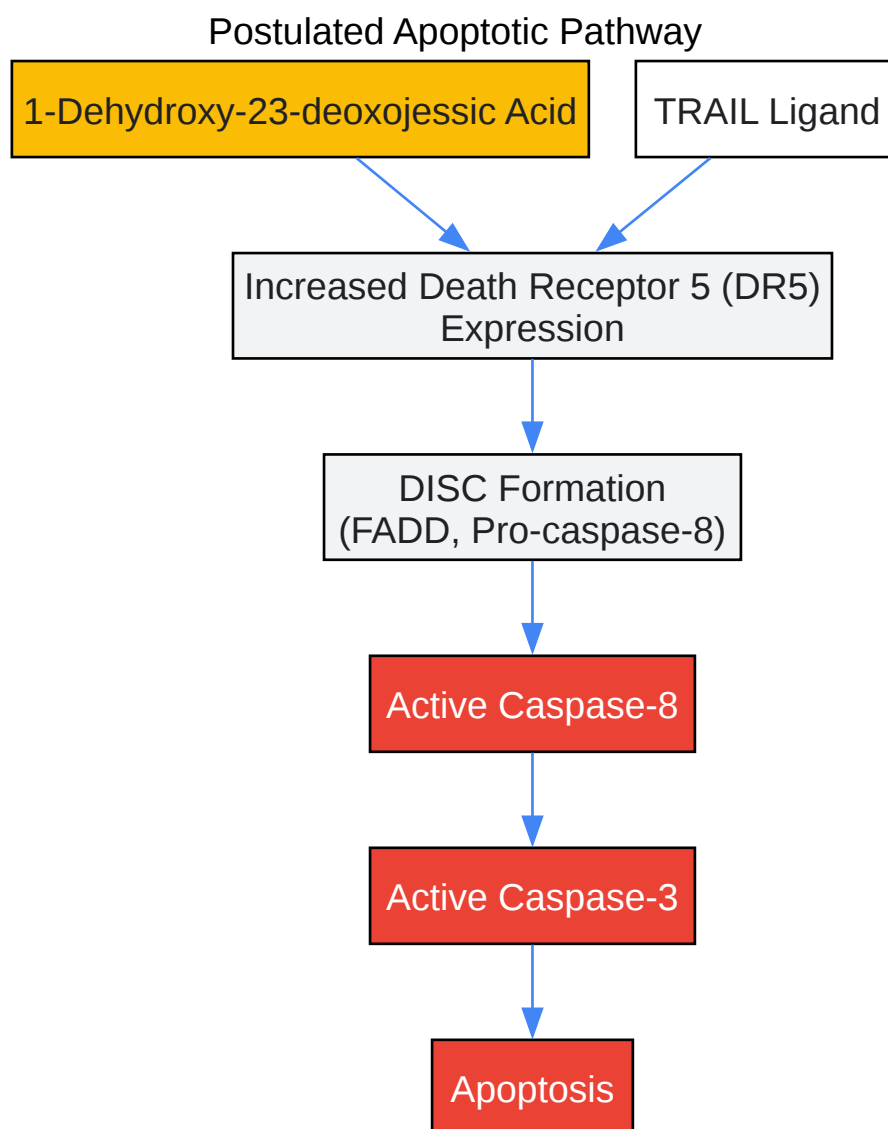
Cytotoxicity Assay Workflow

Methodology:

- **Cell Seeding:** Murine colon 26-L5 carcinoma cells are seeded into 96-well microtiter plates at an appropriate density and allowed to adhere for 24 hours.
- **Compound Treatment:** The cells are then treated with various concentrations of **1-Dehydroxy-23-deoxojessic acid** dissolved in a suitable solvent (e.g., DMSO) and diluted in culture medium. A vehicle control (medium with DMSO) is also included.
- **Incubation:** The treated cells are incubated for a specified period, typically 48 hours.
- **Cell Viability Assessment:** A solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or a similar reagent is added to each well. Viable cells with active mitochondrial dehydrogenases will convert the MTT to a colored formazan product.
- **Absorbance Measurement:** After an incubation period of 1-4 hours, a solubilizing agent is added to dissolve the formazan crystals, and the absorbance is measured using a microplate reader at a specific wavelength (e.g., 570 nm for MTT).
- **Data Analysis:** The absorbance values are used to calculate the percentage of cell viability relative to the vehicle control. The EC₅₀ value, the concentration of the compound that causes 50% inhibition of cell growth, is then determined from the dose-response curve.

Postulated Signaling Pathway

While the specific signaling pathway for **1-Dehydroxy-23-deoxojessic acid** has not been elucidated, many cytotoxic triterpenoids from *Combretum* species are known to induce apoptosis. Some related cycloartane triterpenes from *Combretum quadrangulare* have been shown to enhance the expression of Death Receptor 5 (DR5), suggesting an extrinsic apoptosis pathway. The following diagram illustrates a plausible mechanism of action.



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Postulated Apoptotic Signaling Pathway

Description: It is hypothesized that **1-Dehydroxy-23-deoxojessic acid** may upregulate the expression of Death Receptor 5 (DR5) on the surface of cancer cells. This sensitization would lead to enhanced signaling upon binding of the TRAIL (TNF-related apoptosis-inducing ligand) ligand, resulting in the formation of the Death-Inducing Signaling Complex (DISC). The formation of DISC leads to the activation of pro-caspase-8, which in turn activates the executioner caspase-3, ultimately leading to the induction of apoptosis.

Conclusion

1-Dehydroxy-23-deoxojessic acid is a cytotoxic cycloartane triterpene with potential for further investigation as an anticancer agent. This guide has summarized its known physical and chemical properties, detailed its isolation and cytotoxicity evaluation, and proposed a plausible mechanism of action. Further research is warranted to fully elucidate its biological activities and therapeutic potential.

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